

# Cinoxacin vs. Placebo: Clinical Trial Results at a Glance

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## Compound Focus: Cinoxacin

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Trial Aspect	Details
Study Reference	<i>J Fam Pract.</i> 1982 Nov;15(5):901-4 [1]
Study Design	Two-center, double-blind study [1]
Patient Population	59 female patients with a history of $\geq 3$ UTIs in the preceding year [1]
Intervention	Low-dose cinoxacin [1]
Comparison	Placebo [1]

| **Primary Efficacy Outcome** | **Cinoxacin:** 18/20 patients remained asymptomatic (90%) **Placebo:** 11/21 patients remained asymptomatic (52%) **Statistical Significance:**  $P = 0.031$  [1] || **Microbiological Outcome** | **Cinoxacin:** 1/20 patients developed an infection (5%) **Placebo:** 8/21 patients developed an infection (38%) **Statistical Significance:**  $P = 0.045$  [1] || **Adverse Events** | **Cinoxacin:** 4 patients reported reactions, 1 led to withdrawal [1] **Placebo:** 5 patients reported reactions, 3 led to withdrawal [1] |

## Experimental Protocol Details

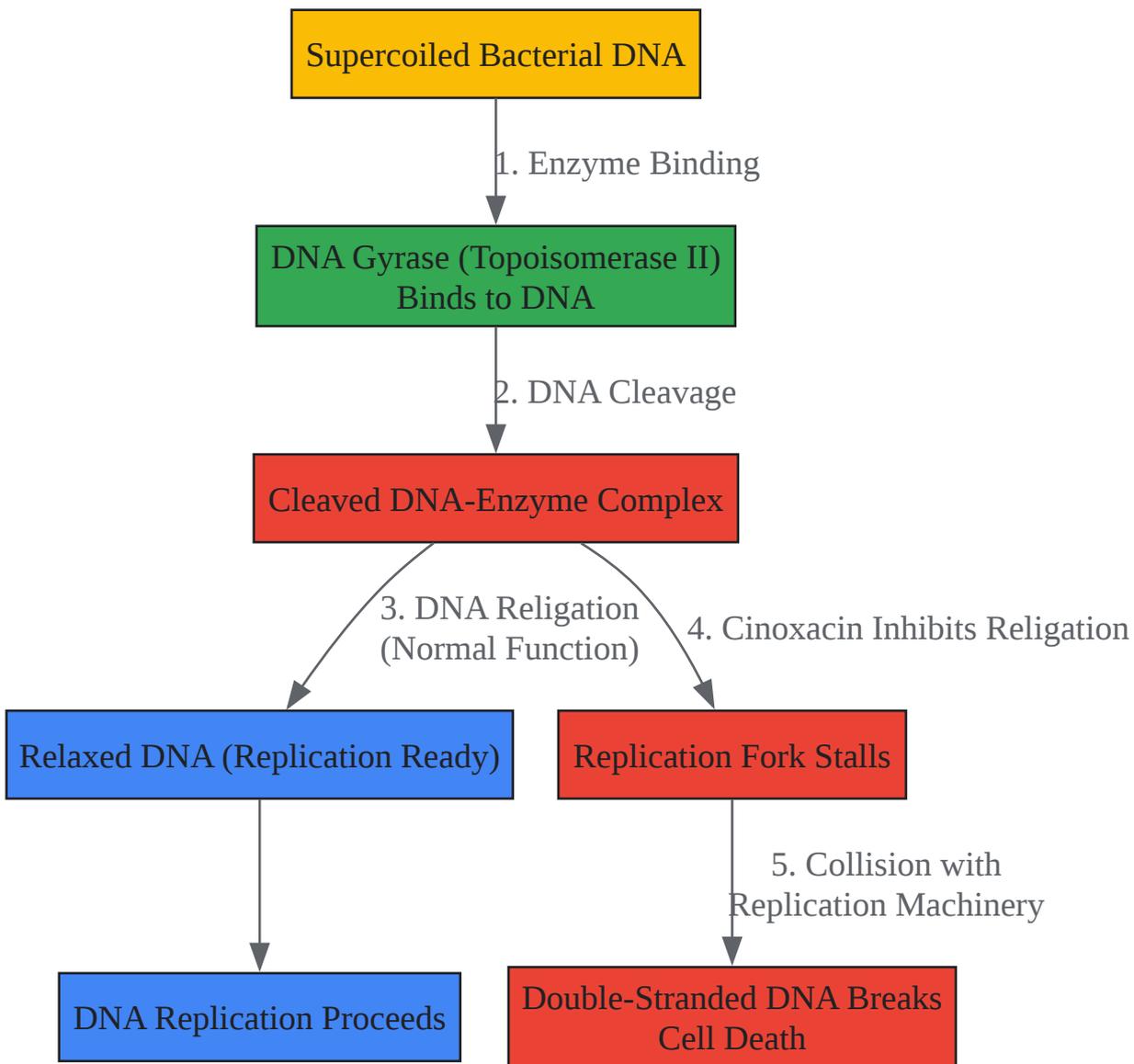
For researchers aiming to interpret or contextualize these findings, here are the methodological details of the cited study.

- **Trial Design and blinding:** The study was conducted as a **two-center, double-blind trial**, meaning neither the patients nor the investigators knew which treatment (**cinoxacin** or placebo) was being administered to minimize bias [1].
- **Patient Recruitment and Eligibility:** Participants were **adult females** with a well-documented history of frequent rUTIs, defined as **at least three episodes in the year before the study** [1].
- **Intervention and Dosage:** The intervention group received **low-dose cinoxacin** as prophylactic therapy. While the exact dose isn't specified in the abstract, other contemporary sources indicate a typical prophylactic dose was 250 mg daily [2]. The control group received an identical-looking placebo [1].
- **Outcome Measures:** Efficacy was evaluated based on two primary endpoints [1]:
  - **Clinical Symptomatology:** Whether patients remained asymptomatic throughout the study period.
  - **Microbiological Confirmation:** Development of a confirmed urinary tract infection, likely defined by a positive urine culture.
- **Safety Monitoring:** Adverse events were recorded based on **spontaneous patient reports**, and the severity was noted, particularly if it led to the discontinuation of treatment [1].

## Mechanism of Action

**Cinoxacin** is a synthetic antibacterial agent belonging to the quinolone class. Its bactericidal activity is achieved by **inhibiting bacterial DNA synthesis** [2].

The diagram below illustrates this mechanism of action and the consequence of its inhibition.



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As the diagram shows:

- In a normal state, the enzyme **DNA gyrase (a type II topoisomerase)** cleaves, unwinds, and then reseals supercoiled bacterial DNA to facilitate replication [3].
- **Cinoxacin specifically targets the DNA-enzyme complex** after the DNA is cleaved. By binding to this complex, it prevents the religation step [3].
- This disruption results in the stabilization of the "cleaved complex," which acts as a physical barrier to the DNA replication machinery. The collision leads to **double-stranded DNA breaks and ultimately bacterial cell death** [3].

## Context for Modern Research

While the clinical trial data demonstrates **cinoxacin**'s efficacy, your awareness of its contemporary status is crucial.

- **Historical Place and Current Status:** **Cinoxacin** was developed as an improvement over nalidixic acid but was soon superseded by more potent and broad-spectrum **fluoroquinolones** (e.g., ciprofloxacin, norfloxacin) with better pharmacokinetic profiles [3]. It is now widely considered **obsolete** in clinical practice [4].
- **Relevance in the Modern Antibiotic Arsenal:** The value of studying **cinoxacin**'s trial data today lies primarily in:
  - **Understanding the Quinolone Class:** It provides a historical benchmark for the evolution of quinolone antibiotics [3].
  - **Evidence for Prophylaxis:** Its successful use for rUTI prophylaxis contributed to the foundational evidence supporting this treatment strategy. A 2022 meta-analysis confirmed that antibiotic prophylaxis, in general, significantly reduces rUTI risk compared to placebo, though it now emphasizes evaluating the benefit-risk ratio due to antimicrobial resistance concerns [4].

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## References

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2. Cinoxacin - an overview [sciencedirect.com]
3. Cinoxacin - an overview [sciencedirect.com]
4. Antibiotics for Preventing Recurrent Urinary Tract Infection [pmc.ncbi.nlm.nih.gov]

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